

An In-depth Technical Guide to the Safety of ETHYL 5H-OCTAFLUOROPENTANOATE

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Compound of Interest

Compound Name:	ETHYL 5H-OCTAFLUOROPENTANOATE
Cat. No.:	B1333793

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This technical guide provides a comprehensive overview of the safety data for **ETHYL 5H-OCTAFLUOROPENTANOATE** (CAS No. 2795-50-8), intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) to ensure safe handling and use in a laboratory setting.

Section 1: Chemical Identification and Physical Properties

Ethyl 5H-octafluoropentanoate is a fluorinated ester. Its fundamental properties are summarized below.

Property	Value
CAS Number	2795-50-8
Synonyms	ETHYL 5H-OCTAFLUOROPENTANOATE
Physical State	No data available
Color	No data available
Odor	No data available
Melting Point/Freezing Point	141°C (lit.) [1]
Boiling Point	180°C (lit.) [1]
Flash Point	22°C (lit.) [1]
Density	1.43 g/cm³ [1]
Solubility	No data available

Section 2: Hazard Identification and GHS Classification

According to the Safety Data Sheet, **ETHYL 5H-OCTAFLUOROPENTANOATE** is classified as a flammable liquid that causes skin and serious eye irritation.[\[1\]](#)

GHS Classification	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour [1]
Skin irritation	Category 2	H315: Causes skin irritation [1]
Eye irritation	Category 2	H319: Causes serious eye irritation [1]

GHS Pictograms:

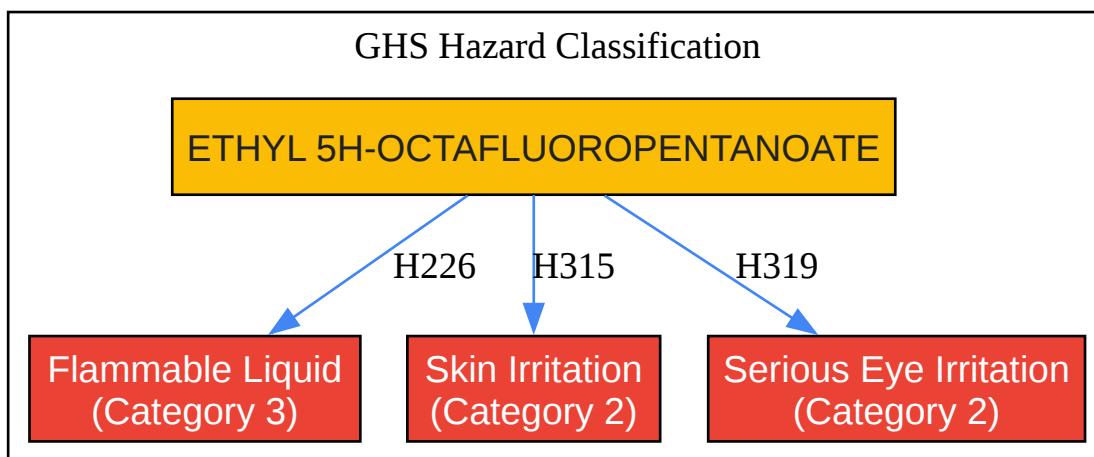
- Flame

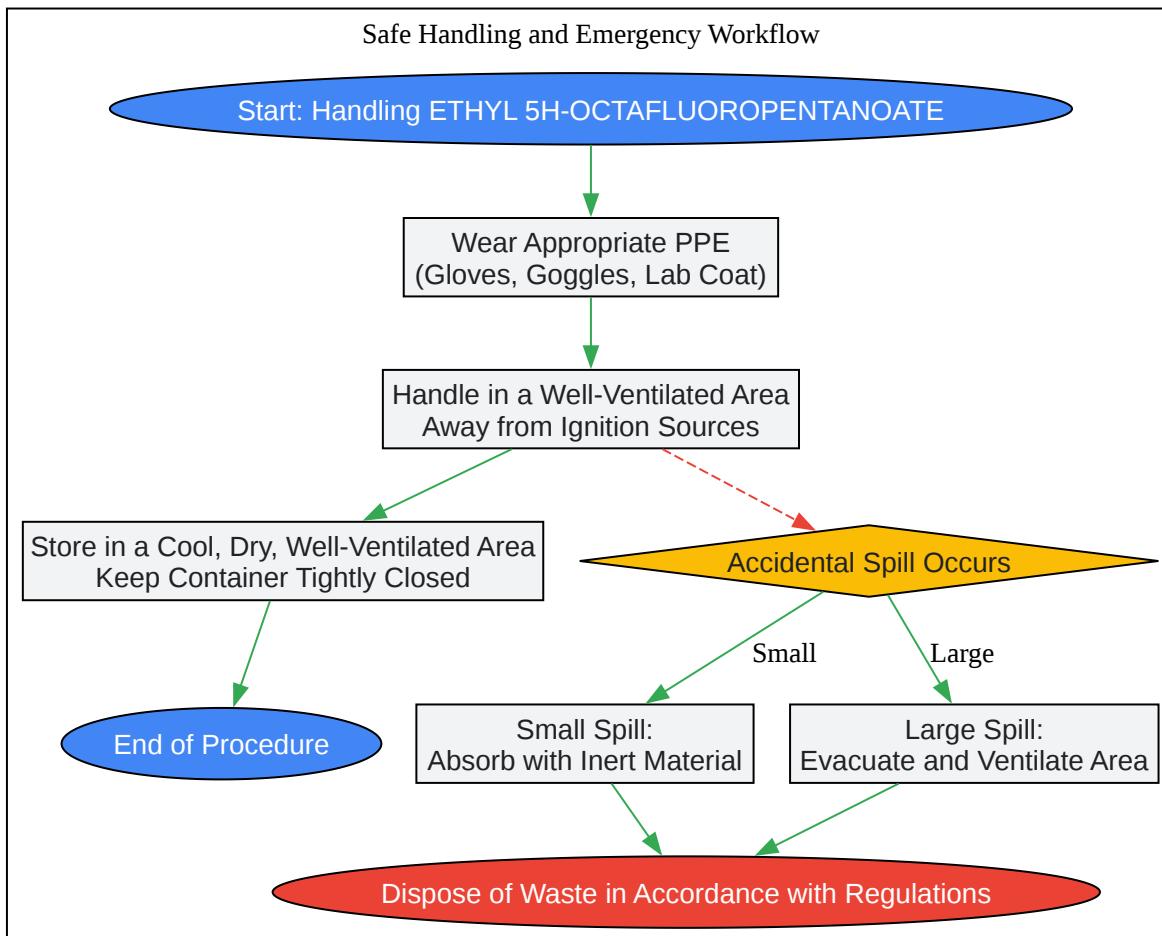
- Exclamation Mark

Signal Word: Warning[1]

Precautionary Statements:

A series of precautionary statements are provided to ensure safe handling, storage, and disposal.[1] These include measures to prevent fire, skin, and eye contact.[1]





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References

- 1. ETHYL 5H-OCTAFLUOROPENTANOATE - Safety Data Sheet [chemicalbook.com]
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